

4-Cyano-2-methylbenzoic acid CAS number

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Compound of Interest

Compound Name: 4-Cyano-2-methylbenzoic acid

Cat. No.: B1589861

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An In-Depth Technical Guide to **4-Cyano-2-methylbenzoic Acid**

Executive Summary

4-Cyano-2-methylbenzoic acid (CAS No. 1975-53-7) is a highly versatile aromatic carboxylic acid derivative that serves as a critical building block in modern organic synthesis.^[1] Its unique trifunctional structure, featuring a carboxylic acid, a nitrile group, and a methyl group on a benzene ring, makes it a valuable precursor for the synthesis of complex molecules. This guide provides a comprehensive technical overview of its properties, synthesis, characterization, and applications, with a particular focus on its utility for professionals in the fields of pharmaceutical research and drug development.

Introduction: A Key Intermediate in Chemical Synthesis

4-Cyano-2-methylbenzoic acid is a specialized organic compound distinguished by a benzoic acid core substituted with a cyano ($-C\equiv N$) group at the 4-position and a methyl ($-CH_3$) group at the 2-position.^[1] This arrangement of functional groups imparts a unique reactivity profile, making it an important intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] The carboxylic acid allows for amide bond formation and other classical transformations, while the nitrile group can be hydrolyzed, reduced, or converted into other functional groups, providing a key handle for molecular elaboration. Its role as a molecular scaffold is crucial in building the core structures of various biologically active compounds.

Physicochemical and Safety Profile

The compound typically appears as a white to off-white crystalline solid.^[1] It exhibits low solubility in water but is soluble in common organic solvents like ethanol and acetone.^[1] Understanding its properties is fundamental to its effective use in synthesis and ensuring safe laboratory handling.

Table 1: Physicochemical Properties of 4-Cyano-2-methylbenzoic acid

Property	Value	Source(s)
CAS Number	1975-53-7	^[2] ^[3] ^[4]
Molecular Formula	C ₉ H ₇ NO ₂	^[2] ^[3] ^[5]
Molecular Weight	161.16 g/mol	^[2] ^[5]
IUPAC Name	4-cyano-2-methylbenzoic acid	^[5]
Appearance	White to off-white crystalline solid	^[1]
Purity	Typically ≥95%	^[3]
SMILES	<chem>CC1=C(C=CC(=C1)C#N)C(=O)O</chem>	^[5]
InChIKey	NIDKGLRXRBFGEN-UHFFFAOYSA-N	^[5]

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source(s)
Hazard	H315	Causes skin irritation	[3]
Hazard	H319	Causes serious eye irritation	[3]
Hazard	H335	May cause respiratory irritation	[3]
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray	[3]
Precautionary	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	[3]

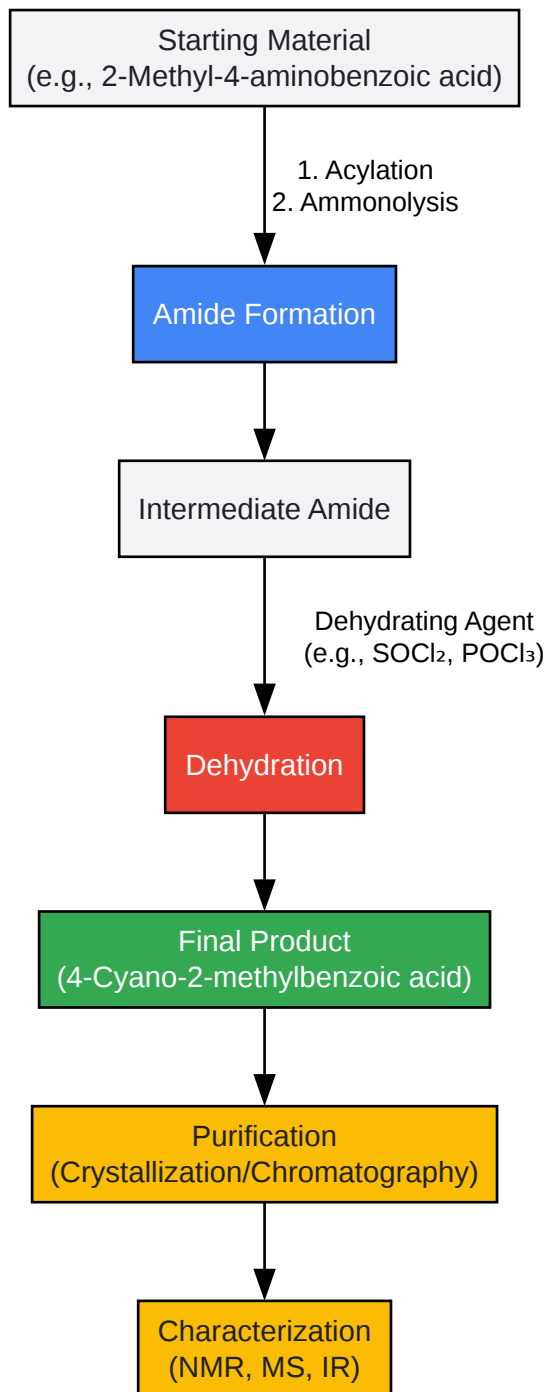
Safe Handling and Storage: Handle in accordance with good industrial hygiene and safety practices.[6][7] Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety goggles.[8][9] Store in a tightly closed container in a dry, cool, and well-ventilated place.[9][10] The compound is stable under normal conditions but should be kept away from strong oxidizing agents, acids, and bases.[6][11]

Synthesis and Mechanistic Insight

The synthesis of **4-Cyano-2-methylbenzoic acid** often involves the transformation of a precursor molecule where the cyano or carboxylic acid group is introduced in a later step. A common conceptual pathway involves the conversion of a carboxylic acid to an amide, followed by dehydration to form the nitrile.

Below is a diagram illustrating a generalized synthetic workflow for producing a cyano-benzoic acid derivative from a benzoic acid precursor, a common strategy in organic chemistry.

Conceptual Synthesis Workflow



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Caption: Conceptual workflow for the synthesis of **4-Cyano-2-methylbenzoic acid**.

Applications in Drug Discovery and Development

The structural motifs present in **4-Cyano-2-methylbenzoic acid** make it a valuable starting material for synthesizing a range of pharmaceutical agents. Its derivatives are explored for various therapeutic applications.

- **As a Precursor:** It serves as a key intermediate for compounds used in medicinal chemistry. For example, similar aminobenzoic acid analogs are foundational for creating folate, a vitamin essential for DNA synthesis and replication.[\[12\]](#)
- **Inhibitor Synthesis:** Cyanobenzoic acid derivatives have been shown to act as inhibitors for enzymes like mushroom tyrosinase, indicating potential applications in developing agents that control enzymatic browning or pigmentation.[\[11\]](#)
- **Scaffold for Complex Molecules:** The compound's functional groups allow for its incorporation into larger, more complex molecules with potential anticancer and other biological activities.[\[12\]](#) For instance, the related compound methyl 4-cyano-2-methylbenzoate is widely used in the synthesis of pharmaceuticals and agrochemicals, including anti-inflammatory drugs.[\[13\]](#)

Detailed Experimental Protocol: Synthesis via Dehydration of Amide

This protocol provides a representative method for synthesizing a cyanobenzoic acid from its corresponding amide, a fundamental transformation in organic chemistry.

Objective: To synthesize **4-Cyano-2-methylbenzoic acid** from 4-Carbamoyl-2-methylbenzoic acid.

Causality and Trustworthiness: This protocol is designed as a self-validating system. The choice of thionyl chloride as a dehydrating agent is based on its efficacy in converting amides to nitriles under relatively mild conditions; the byproduct (SO₂) and excess reagent are volatile, simplifying workup.[\[14\]](#) The reaction is monitored by TLC to ensure completion, and the final product's identity and purity are confirmed through physical and spectroscopic analysis.

Materials and Reagents:

- 4-Carbamoyl-2-methylbenzoic acid

- Thionyl chloride (SOCl_2)[14]
- Toluene (anhydrous)
- Deionized water (ice-cold)
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for TLC

Procedure:

- Reaction Setup: In a flame-dried 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, suspend 4-Carbamoyl-2-methylbenzoic acid (1.0 eq) in anhydrous toluene (20 mL).
 - Scientist's Note: Anhydrous conditions are critical to prevent the hydrolysis of thionyl chloride and ensure the dehydration reaction proceeds efficiently.
- Addition of Reagent: Slowly add thionyl chloride (2.0 eq) to the suspension at room temperature with vigorous stirring. The addition is exothermic and may cause the release of HCl gas, so it must be performed in a fume hood.
 - Scientist's Note: A molar excess of thionyl chloride ensures the complete conversion of the amide.
- Reaction: Heat the reaction mixture to 60-80°C and maintain for 2-4 hours.[14]
 - Scientist's Note: The elevated temperature provides the necessary activation energy for the dehydration reaction. Progress should be monitored by TLC (e.g., using a 1:1 mixture of hexane and ethyl acetate as the eluent) by observing the disappearance of the starting material spot.

- **Workup:** After the reaction is complete, allow the mixture to cool to room temperature. Carefully and slowly pour the reaction mixture into a beaker containing ice-cold water (100 mL) to quench the excess thionyl chloride.
 - **Scientist's Note:** This step hydrolyzes unreacted thionyl chloride into SO₂ and HCl. The use of ice-cold water helps to control the exothermicity of the quench.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with ethyl acetate (3 x 50 mL). Combine the organic layers.
- **Washing:** Wash the combined organic layers with brine (50 mL), then dry over anhydrous sodium sulfate.
- **Purification:** Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude product. The crude solid can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to afford pure **4-Cyano-2-methylbenzoic acid**.
- **Characterization:** Confirm the identity and purity of the final product using ¹H NMR, ¹³C NMR, IR spectroscopy, and mass spectrometry.

Conclusion

4-Cyano-2-methylbenzoic acid is a valuable and versatile chemical intermediate with significant applications in research and development, particularly within the pharmaceutical industry. Its distinct structural features provide a robust platform for the synthesis of novel compounds. A thorough understanding of its physicochemical properties, synthetic routes, and handling requirements, as detailed in this guide, is essential for its effective and safe utilization in the laboratory.

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